

Furan-2-Sulfonyl Chloride: An In-depth Technical Guide on Molecular Structure

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Compound of Interest

Compound Name: *Furan-2-sulfonyl Chloride*

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Audience: Researchers, scientists, and drug development professionals.

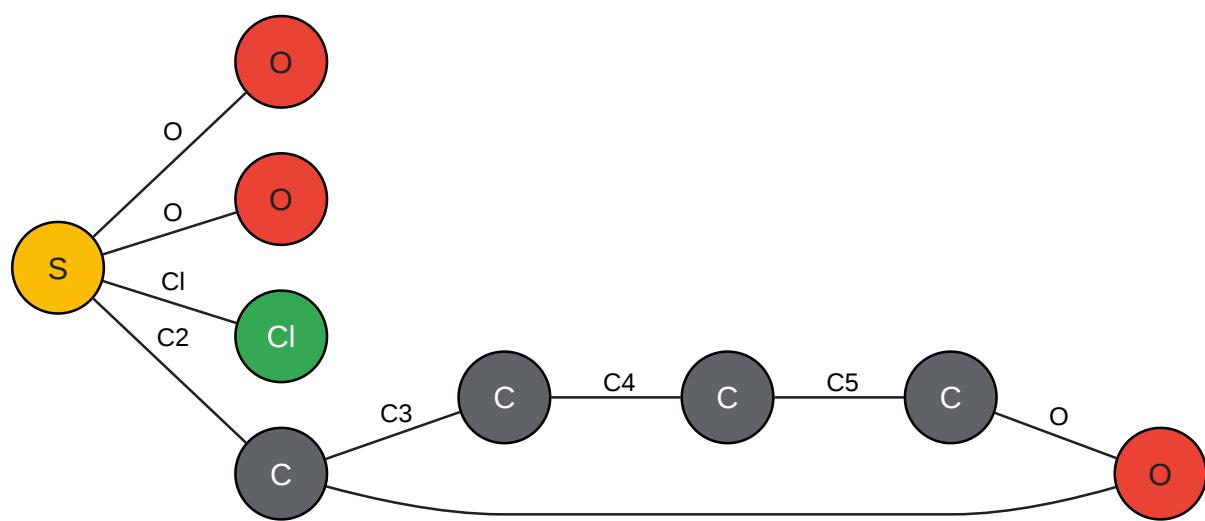
Introduction

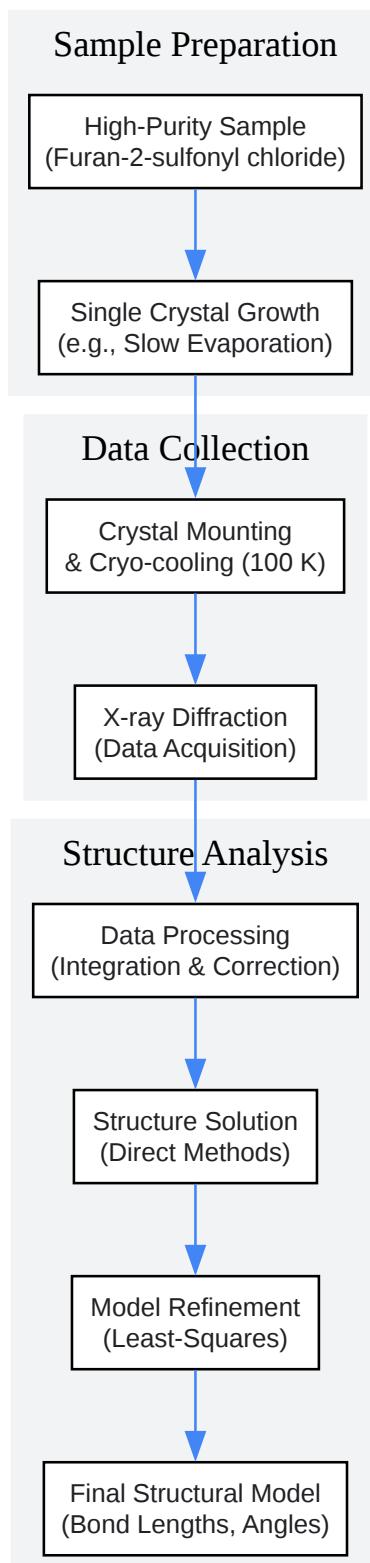
Furan-2-sulfonyl chloride ($C_4H_3ClO_3S$) is a heterocyclic organic compound of significant interest in synthetic chemistry and drug discovery.^{[1][2]} It serves as a crucial intermediate for the synthesis of a wide array of furan-based sulfonamides and other derivatives, which are explored for their potential as enzyme inhibitors and therapeutic agents.^[3] The reactivity of the sulfonyl chloride group, combined with the aromatic furan scaffold, makes it a versatile building block for introducing the furan-2-sulfonyl moiety into more complex molecules.^[3]

This technical guide provides a detailed overview of the molecular structure of **furan-2-sulfonyl chloride**, presenting computed structural data and outlining a standard experimental protocol for its definitive structural elucidation.

Molecular Structure and Connectivity

The core structure of **furan-2-sulfonyl chloride** consists of a five-membered aromatic furan ring, where the sulfonyl chloride group ($-SO_2Cl$) is attached at the C2 position. The molecule's chemical formula is $C_4H_3ClO_3S$, and its IUPAC name is **furan-2-sulfonyl chloride**.^{[1][4]} The connectivity of the atoms can be unambiguously represented by the SMILES string $C1=CO(C1)S(=O)(=O)Cl$.^{[1][2]}



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References

- 1. Furan-2-sulfonyl Chloride | C4H3ClO3S | CID 2795072 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. PubChemLite - Furan-2-sulfonyl chloride (C4H3ClO3S) [pubchemlite.lcsb.uni.lu]
- 3. furan-2-sulfonic acid | 82971-11-7 | Benchchem [benchchem.com]
- 4. scbt.com [scbt.com]
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